

Application Note: Controlled Synthesis of Poly(N-acryloylaspartic acid) via RAFT Polymerization

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Compound of Interest

Compound Name:	2-(Prop-2-enamido)butanedioic acid
CAS No.:	70714-77-1
Cat. No.:	B12315085

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Executive Summary

Poly(N-acryloylaspartic acid) (Poly(A-Asp)) is a functional polyelectrolyte bearing two carboxylic acid groups per monomer unit. Its high charge density, biocompatibility, and structural similarity to poly(amino acids) make it a prime candidate for drug delivery vectors, bio-mineralization templates, and pH-responsive hydrogels.

Standard free radical polymerization of A-Asp yields polymers with broad molecular weight distributions (dispersity, $\bar{M}_w/\bar{M}_n > 2.0$) and poor architectural control. This Application Note details a rigorous protocol for the Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization of A-Asp. By utilizing a trithiocarbonate-based Chain Transfer Agent (CTA) in a controlled aqueous/organic medium, this protocol achieves precise molecular weight control (up to 30,000 g/mol) and narrow dispersity (

).

Strategic Experimental Design

The Challenge of A-Asp

N-acryloylaspartic acid presents unique challenges compared to standard acrylamides:

- **Solubility:** The monomer is highly polar and water-soluble, necessitating aqueous or polar organic solvents (DMF, Methanol).
- **Charge Repulsion:** At neutral/basic pH, the dicarboxylate dianion creates significant electrostatic repulsion, potentially hindering propagation rates ().
- **Side Reactions:** Aspartic acid derivatives are prone to aspartimide formation (cyclization) under forcing thermal conditions.

The RAFT Solution

To overcome these, we employ a homogeneous solution polymerization approach using:

- **CTA:** 4-Cyanopentanoic acid dithiobenzoate (CPDB) or 2-(Dodecylthiocarbonothioylthio)-2-methylpropionic acid (DDMAT). Note: CPDB is chosen here for its robust stability in acidic/methanolic media.
- **Solvent:** Methanol/Water mixtures or DMF. Methanol is preferred to suppress polyelectrolyte effects while maintaining solubility.
- **Initiator:** 4,4'-Azobis(4-cyanovaleric acid) (ACVA), a water/alcohol soluble azo-initiator.

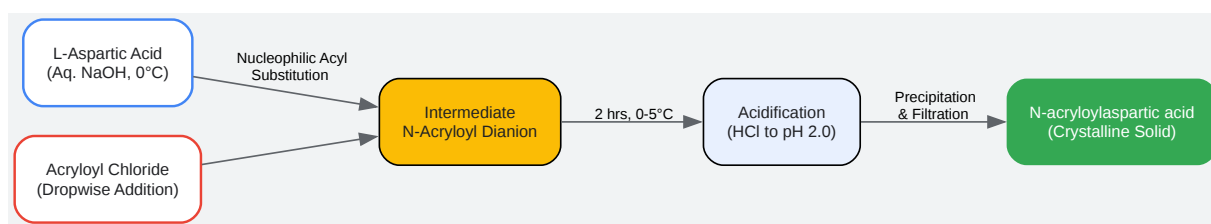
Materials & Reagents

Reagent	Purity/Grade	Role	Notes
L-Aspartic Acid	>98%	Precursor	Bio-sourced starting material.
Acryloyl Chloride	>96%	Acylation Agent	Toxic/Lachrymator. Handle in fume hood.
CPDB	>97%	RAFT Agent	4-Cyanopentanoic acid dithiobenzoate.
ACVA	>98%	Initiator	4,4'-Azobis(4-cyanovaleric acid).
Methanol	HPLC Grade	Solvent	Degassed prior to use.
DMF	Anhydrous	Solvent	Alternative solvent.
NaOH	Reagent Grade	Base	For Schotten-Baumann synthesis.

Part I: Monomer Synthesis (N-acryloylaspartic acid)

Since A-Asp is not commonly shelf-stable as a commercial monomer, it must be synthesized fresh via the Schotten-Baumann reaction.

Reaction Scheme Visualization



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Figure 1: Schotten-Baumann synthesis pathway for N-acryloylaspartic acid.

Detailed Procedure

- **Dissolution:** In a 500 mL round-bottom flask, dissolve L-aspartic acid (13.31 g, 0.1 mol) in 100 mL of 4M NaOH. Cool the solution to 0°C in an ice-salt bath.
- **Acylation:** Add acryloyl chloride (9.05 g, 0.1 mol) dropwise over 30 minutes. Simultaneously, add 4M NaOH dropwise to maintain pH > 10. Critical: Exothermic reaction; temperature must remain < 5°C to prevent polymerization.
- **Reaction:** Stir vigorously at 0°C for 2 hours, then allow to warm to room temperature for 1 hour.
- **Isolation:** Acidify the solution carefully with concentrated HCl to pH 2.0. The product, N-acryloylaspartic acid, will precipitate as a white crystalline solid.
- **Purification:** Filter the solid, wash with cold water (3 x 50 mL), and recrystallize from water/ethanol. Dry under vacuum at room temperature.
 - Yield: ~60-70%
 - Characterization: ¹H NMR (D₂O) confirms vinyl protons (5.7-6.3 ppm) and aspartic methine/methylene signals.

Part II: RAFT Polymerization Protocol

Reaction Setup

Target DP (Degree of Polymerization): 100 Monomer (M): N-acryloylaspartic acid (MW = 187.15 g/mol) CTA: CPDB (MW = 279.38 g/mol) Initiator (I): ACVA (MW = 280.28 g/mol)
Molar Ratio [M]:[CTA]:[I] = 100 : 1 : 0.2^[1]^[2]

Step-by-Step Procedure

- **Stock Solutions:**
 - Prepare a solution of A-Asp (1.87 g, 10 mmol) in Methanol (5 mL).
 - Prepare a stock solution of CPDB (27.9 mg, 0.1 mmol) and ACVA (5.6 mg, 0.02 mmol) in Methanol (1 mL).

- **Mixing:** Combine the monomer and CTA/Initiator solutions in a Schlenk tube or heavy-walled glass ampoule. Total volume ~6 mL.
- **Degassing (Critical):**
 - Perform 4 cycles of freeze-pump-thaw.
 - Freeze in liquid nitrogen.
 - Pump to < 100 mTorr.
 - Thaw in warm water.
 - Backfill with high-purity Nitrogen or Argon.
- **Polymerization:**
 - Seal the vessel under inert atmosphere.
 - Immerse in a thermostated oil bath at 70°C.
 - Stir magnetically at 300 rpm.
 - Time: 12–24 hours (depending on desired conversion; typically 16h for ~80% conversion).
- **Quenching:**
 - Remove from heat and immerse in liquid nitrogen or ice water to stop propagation.
 - Expose to air to quench residual radicals.

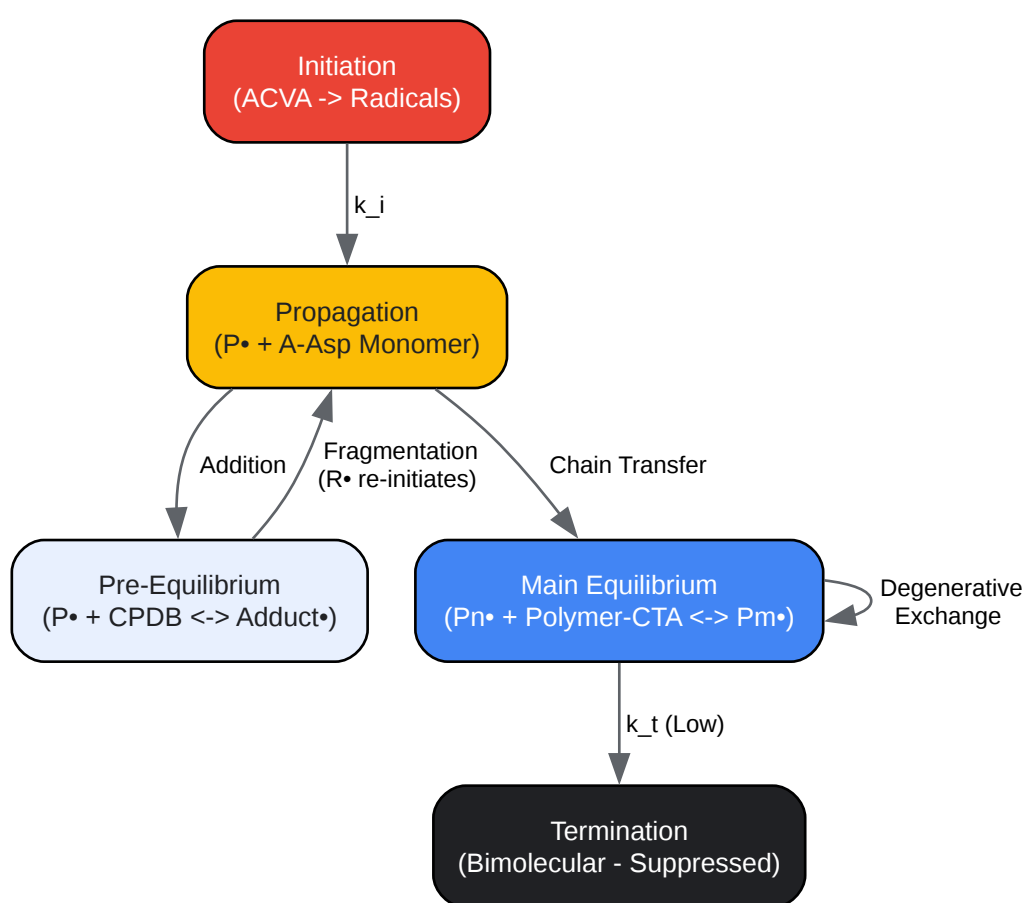
Purification

- **Precipitation:** Dropwise addition of the polymerization mixture into excess cold Diethyl Ether or Acetone (10x volume).
- **Centrifugation:** Collect the pinkish precipitate (color due to dithiobenzoate end-group).

- Dialysis: Redissolve in water (pH adjusted to ~7) and dialyze against distilled water (MWCO 3.5 kDa) for 3 days to remove unreacted monomer and salt.
- Lyophilization: Freeze-dry to obtain the final Poly(A-Asp) as a white/pale-pink powder.

Mechanism & Kinetics Visualization

The RAFT process relies on the degenerative chain transfer equilibrium. The specific pathway for A-Asp is illustrated below.



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Figure 2: RAFT mechanism highlighting the main equilibrium responsible for narrowing the molecular weight distribution.

Characterization & Expected Results

Quantitative Data Summary

Parameter	Method	Typical Value	Notes
Conversion	¹ H NMR	70 - 90%	Calculated via vinyl proton disappearance.
(Theoretical)	Calc.	~18,000 g/mol	Based on [M]/[CTA] ratio and conversion.
(Experimental)	Aqueous GPC	16,000 - 20,000 g/mol	Calibrate with PEO/PEG standards.
Dispersity (Đ)	Aqueous GPC	1.10 - 1.25	Indicates successful "living" character.
End-Group Fidelity	UV-Vis / NMR	> 90%	Presence of dithiobenzoate group.

Expert Tips for Analysis

- GPC Solvent: Use 0.1 M NaNO₃ or phosphate buffer (pH 7-8) as eluent to screen electrostatic interactions of the polyanion with the column packing.
- NMR Solvent: D₂O is ideal. The polymer backbone signals will appear broad compared to the monomer.

Troubleshooting & Optimization

- Low Conversion? Ensure strict oxygen removal. Oxygen acts as a radical scavenger, inducing a long induction period. Increase freeze-pump-thaw cycles.
- High Dispersity (>1.4)? The [M]:[CTA] ratio may be too high, or the temperature too high (leading to uncontrolled auto-initiation). Reduce temperature to 60°C.
- Loss of End-Group? Aminolysis can occur if the pH is too high during purification. Keep pH neutral or slightly acidic during workup.

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